

# Pyrazole N-Demethyl Sildenafil-d3 chemical structure

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## Compound of Interest

Compound Name: Pyrazole N-Demethyl Sildenafil-d3

CAS No.: 1185044-03-4

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An In-depth Technical Guide to **Pyrazole N-Demethyl Sildenafil-d3**

## Abstract

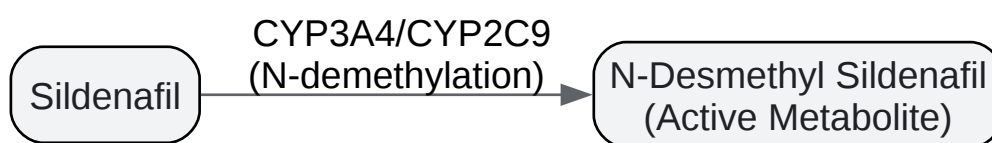
This technical guide provides a comprehensive examination of **Pyrazole N-Demethyl Sildenafil-d3** (CAS No. 1185044-03-4), a stable isotope-labeled derivative of Sildenafil's primary active metabolite. The document elucidates the compound's chemical structure, physicochemical properties, and its critical role as an internal standard in quantitative bioanalysis. We will explore the metabolic context of Sildenafil, the rationale for isotopic labeling, and provide a detailed, field-proven protocol for its application in liquid chromatography-tandem mass spectrometry (LC-MS/MS) workflows. This guide is intended to equip researchers with the foundational knowledge and practical methodology required for the accurate quantification of Sildenafil's major metabolite in complex biological matrices.

## Foundational Context: Sildenafil Metabolism

Sildenafil, the active pharmaceutical ingredient in Viagra®, is a potent and selective inhibitor of phosphodiesterase type 5 (PDE5).[1] Its therapeutic action relies on the enhancement of cGMP signaling, leading to smooth muscle relaxation and vasodilation.[2] Upon administration,

Sildenafil undergoes extensive hepatic metabolism, primarily mediated by the cytochrome P450 enzymes CYP3A4 and, to a lesser extent, CYP2C9.[2][3][4][5]

The principal metabolic pathway is the N-demethylation of the piperazine ring, which yields N-Desmethyl Sildenafil (also known as UK-103,320).[3][4] This metabolite is not inert; it retains approximately 50% of the PDE5 inhibitory activity of the parent drug and contributes significantly to the overall therapeutic effect.[3][6] Given its pharmacological activity and substantial presence in plasma, the accurate quantification of N-Desmethyl Sildenafil is crucial for comprehensive pharmacokinetic and metabolic studies of Sildenafil.[6][7]



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Caption: Metabolic conversion of Sildenafil to its primary active metabolite.

## The Analytical Imperative: Stable Isotope Labeling

Quantitative bioanalysis, particularly using LC-MS/MS, demands the highest levels of accuracy and precision. The principle of isotope dilution mass spectrometry is the gold standard for achieving this.[8] This technique involves the addition of a known quantity of a stable isotope-labeled (SIL) version of the analyte to the sample at the earliest stage of processing.[8]

This SIL compound, known as an internal standard (IS), is chemically identical to the analyte but has a higher mass due to the incorporation of heavy isotopes like deuterium ( $^2\text{H}$  or D).[9] Because the IS and the analyte have virtually identical physicochemical properties (e.g., polarity, pKa, solubility), they behave identically during sample extraction, chromatography, and ionization in the mass spectrometer.[10][11] Any sample loss or variation in instrument response will affect both the analyte and the IS equally. Therefore, the ratio of the analyte's signal to the IS's signal remains constant, correcting for experimental variability and ensuring highly reliable quantification.[8][11]

**Pyrazole N-Demethyl Sildenafil-d3** is the deuterated internal standard designed for the quantification of N-Desmethyl Sildenafil.

## Core Compound Profile: Pyrazole N-Demethyl Sildenafil-d3

The "-d3" designation indicates that three hydrogen atoms in the molecule have been replaced with deuterium. Based on its chemical synonym, 1-[[3-(4,7-Dihydroxy-7-oxo-3-propyl-1H-pyrazolo[4,3-d]pyrimidin-5-yl-4-ethoxyphenyl)sulfonyl]-4-(methyl-d3)piperazine], the deuterium atoms are located on the methyl group of the piperazine ring.<sup>[12][13]</sup> This position is chemically stable and remote from the sites of potential metabolic activity, preventing in-vivo H/D exchange and ensuring its reliability as an internal standard.

Caption: Chemical Structure of **Pyrazole N-Demethyl Sildenafil-d3**.

## Physicochemical Properties

The key properties of the analyte and its corresponding internal standard are summarized below for direct comparison.

Property	N-Desmethyl Sildenafil (Analyte)	Pyrazole N-Demethyl Sildenafil-d3 (IS)
Synonyms	UK-103,320, Desmethyilsildenafil	Desmethyilsildenafil-d3
CAS Number	139755-82-1 <sup>[4][14]</sup>	1185044-03-4 <sup>[12][13][15]</sup>
Molecular Formula	C <sub>21</sub> H <sub>28</sub> N <sub>6</sub> O <sub>4</sub> S <sup>[4][14]</sup>	C <sub>21</sub> H <sub>25</sub> D <sub>3</sub> N <sub>6</sub> O <sub>4</sub> S <sup>[12][13][15]</sup>
Molecular Weight	460.55 g/mol <sup>[14]</sup>	463.57 g/mol <sup>[13][15]</sup>
Mass Difference	---	+3 Da
Purity	≥95-99% (Varies by supplier) <sup>[4][14][16]</sup>	>98% (Typically) <sup>[12]</sup>
Storage	-20°C <sup>[4][16]</sup>	-20°C

## Synthesis and Characterization Overview

### Synthetic Strategy

The synthesis of **Pyrazole N-Demethyl Sildenafil-d3** is not publicly detailed but can be inferred from established synthetic routes for the pyrazolo[4,3-d]pyrimidine scaffold.[17][18][19]

The general approach involves:

- **Scaffold Construction:** Synthesis of the core pyrazolo[4,3-d]pyrimidinone ring system. This is a multi-step process often starting from pyrazole precursors that are cyclized to form the fused pyrimidine ring.[19][20]
- **Chlorosulfonylation:** Introduction of a sulfonyl chloride group onto the ethoxy-phenyl moiety, which is later attached at the C5 position of the pyrazolopyrimidinone core.
- **Coupling with Labeled Piperazine:** The final key step involves the coupling of the sulfonyl chloride intermediate with piperazine that has been previously N-methylated using a deuterated methyl source (e.g., iodomethane-d<sub>3</sub>). This crucial step incorporates the deuterium label into the final molecule.

Purification is typically achieved via column chromatography and recrystallization to ensure high purity (>98%) required for an analytical standard.

## Analytical Characterization

Validation of the structure and purity of the final compound is paramount. The standard characterization workflow includes:

- **Mass Spectrometry (MS):** To confirm the molecular weight (463.57 g/mol) and isotopic enrichment. High-resolution mass spectrometry (HRMS) provides an exact mass measurement, confirming the elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H NMR is used to confirm the overall structure. The absence or significant reduction of a signal in the N-methyl region (compared to the non-labeled standard) and the presence of a characteristic <sup>13</sup>C-D coupling in the <sup>13</sup>C NMR spectrum would confirm the location of the deuterium labels.
- **High-Performance Liquid Chromatography (HPLC):** To assess purity. The compound should exhibit a single major peak, typically with a purity of >98%.[12]

# Application Protocol: Quantitative Analysis by LC-MS/MS

This section provides a representative workflow for the quantification of N-Desmethyl Sildenafil in human plasma using **Pyrazole N-Demethyl Sildenafil-d3** as the internal standard.

## Materials and Reagents

- Analytes: N-Desmethyl Sildenafil, **Pyrazole N-Demethyl Sildenafil-d3** (IS)
- Solvents: Acetonitrile (ACN), Methanol (MeOH), Formic Acid (FA), HPLC-grade water
- Sample Matrix: Blank human plasma (K<sub>2</sub>EDTA)
- Equipment: HPLC or UPLC system, Tandem Mass Spectrometer (e.g., triple quadrupole), analytical balance, centrifuges, vortex mixer.

## Experimental Workflow

Caption: Standard workflow for bioanalysis using an internal standard.

## Step-by-Step Methodology

- Preparation of Stock and Working Solutions:
  - Prepare 1 mg/mL stock solutions of N-Desmethyl Sildenafil and the d3-IS in methanol.
  - Perform serial dilutions to create working solutions for the calibration curve (e.g., 1-500 ng/mL) and quality control (QC) samples.<sup>[6]</sup>
  - Prepare a working solution of the d3-IS at a fixed concentration (e.g., 50 ng/mL).
- Sample Preparation (Protein Precipitation):
  - To 100 µL of plasma sample (calibrator, QC, or unknown), add 20 µL of the d3-IS working solution. Vortex briefly.
  - Add 300 µL of ice-cold acetonitrile to precipitate plasma proteins.

- Vortex vigorously for 1 minute.
- Centrifuge at >10,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.
- LC-MS/MS Conditions (Representative):
  - LC Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm).
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Gradient: A typical gradient would start at ~5-10% B, ramp up to 95% B, and re-equilibrate.
  - Ionization: Electrospray Ionization, Positive Mode (ESI+).
  - MS Detection: Multiple Reaction Monitoring (MRM).
    - N-Desmethyl Sildenafil: Q1: 461.2 -> Q3: [Product Ion 1], [Product Ion 2]
    - **Pyrazole N-Desmethyl Sildenafil-d3**: Q1: 464.2 -> Q3: [Corresponding Product Ion 1], [Corresponding Product Ion 2] (Note: Exact MRM transitions must be optimized empirically on the specific mass spectrometer used).
- Data Analysis:
  - Integrate the chromatographic peak areas for both the analyte and the d3-IS.
  - Calculate the peak area ratio (Analyte Area / IS Area).
  - Plot the peak area ratio against the nominal concentration for the calibration standards.
  - Perform a linear regression (typically with 1/x<sup>2</sup> weighting) to generate the calibration curve.
  - Determine the concentration of N-Desmethyl Sildenafil in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.

## Conclusion

**Pyrazole N-Demethyl Sildenafil-d3** is an indispensable analytical tool for researchers in drug metabolism, pharmacokinetics, and clinical toxicology. Its design as a stable isotope-labeled internal standard allows it to serve as a perfect proxy for the primary active metabolite of Sildenafil during complex bioanalytical procedures. By leveraging the principle of isotope dilution, its use in LC-MS/MS assays corrects for inevitable experimental variations, thereby ensuring the generation of highly accurate, precise, and defensible quantitative data. This guide provides the core knowledge and a practical framework for the effective implementation of this critical reference material in a research setting.

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